

# Dihydrochelerythrine Stock Solution in DMSO: Application Notes and Protocols

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Dihydrochelerythrine

Cat. No.: B1200217

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for the preparation, storage, and handling of **Dihydrochelerythrine** stock solutions in Dimethyl Sulfoxide (DMSO). Adherence to these protocols is crucial for ensuring the stability, and reproducibility of experimental results.

## Physicochemical Properties

A thorough understanding of the physicochemical properties of **Dihydrochelerythrine** is fundamental for its effective use in research.

Property	Value	Source
Molecular Weight	349.38 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>21</sub> H <sub>19</sub> NO <sub>4</sub>	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
CAS Number	6880-91-7	<a href="#">[2]</a> <a href="#">[4]</a>
Appearance	White to off-white powder	<a href="#">[5]</a>
Purity	≥98%	<a href="#">[5]</a>

## Solubility Data

The choice of solvent is a critical factor in the preparation of a stable and effective stock solution.

Solvent	Solubility	Notes	Source
DMSO	10 mg/mL (28.62 mM)	Sonication is recommended.	<a href="#">[1]</a>
DMSO	50 mg/mL (143.11 mM)	Requires sonication and warming.	<a href="#">[6]</a>
Water	Insoluble	<a href="#">[6]</a>	
Methanol	Slightly soluble	<a href="#">[6]</a>	
Chloroform	Readily soluble	<a href="#">[6]</a>	
Dichloromethane	Readily soluble	<a href="#">[6]</a>	

## Experimental Protocols

### Preparation of a 10 mM Dihydrochelerythrine Stock Solution in DMSO

This protocol details the preparation of a 10 mM stock solution of **Dihydrochelerythrine** in anhydrous DMSO.

Materials:

- **Dihydrochelerythrine** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Analytical balance
- Vortex mixer
- Sonicator (optional, but recommended)

- Sterile 0.22 µm syringe filter (optional)

#### Procedure:

- Calculate the Required Mass: To prepare 1 mL of a 10 mM stock solution, the required mass of **Dihydrochelerythrine** is calculated as follows:
  - $\text{Mass (mg)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
  - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 349.38 \text{ g/mol} \times 1000 \text{ mg/g}$
  - $\text{Mass (mg)} = 3.49 \text{ mg}$
- Weigh the Compound: Tare a sterile microcentrifuge tube on an analytical balance. Carefully weigh 3.49 mg of **Dihydrochelerythrine** into the tube.
- Dissolve the Compound: Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **Dihydrochelerythrine** powder.
- Ensure Complete Dissolution: Vortex the tube thoroughly until the solid is completely dissolved. If necessary, sonicate the solution for a few minutes to aid dissolution.<sup>[1]</sup> Visually inspect the solution to ensure it is clear and free of any particulate matter.
- Sterile Filtration (Optional): For applications requiring sterile conditions, such as cell culture experiments, it is recommended to filter the stock solution through a 0.22 µm syringe filter into a new sterile tube.

## Storage and Handling

Proper storage and handling are critical to maintain the integrity of the **Dihydrochelerythrine** stock solution.

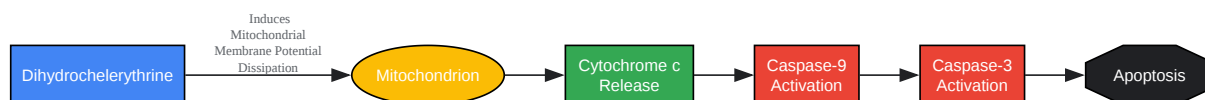
- Long-term Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store these aliquots at -80°C for up to one year.<sup>[1]</sup>
- Short-term Storage: For more frequent use, aliquots can be stored at -20°C for up to one month.<sup>[7]</sup>

- **Handling:** Before use, thaw an aliquot at room temperature and ensure it is completely dissolved by vortexing gently. It is recommended to prepare fresh dilutions in the appropriate experimental medium immediately before use.

## Biological Activity and Signaling Pathway

**Dihydrochelerythrine** exhibits a range of biological activities, including antifungal, anticancer, and anti-inflammatory properties.[5] In human leukemia HL-60 cells, **Dihydrochelerythrine** has been shown to affect cell cycle distribution and activate the mitochondrial apoptotic pathway, leading to apoptosis and necrosis.[1][8]

## Dihydrochelerythrine-Induced Apoptosis Pathway

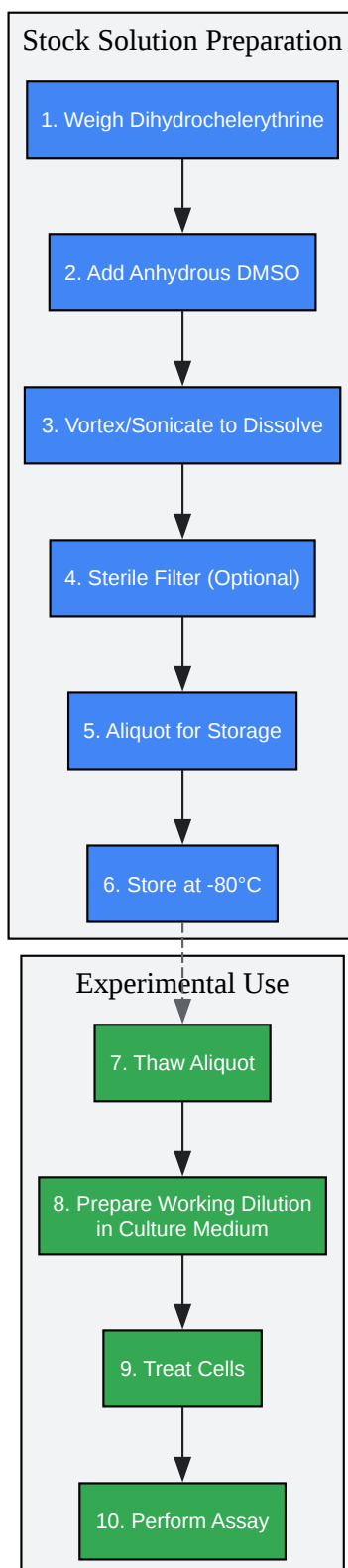


[Click to download full resolution via product page](#)

Caption: **Dihydrochelerythrine**-induced mitochondrial apoptosis pathway.

## Experimental Workflow

The following diagram outlines the general workflow for preparing a **Dihydrochelerythrine** stock solution and its subsequent use in a typical cell-based assay.



[Click to download full resolution via product page](#)

Caption: Workflow for **Dihydrochelerythrine** stock solution preparation and use.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Dihydrochelerythrine | Antifungal | TargetMol [[targetmol.com](https://targetmol.com)]
- 2. [usbio.net](https://usbio.net) [[usbio.net](https://usbio.net)]
- 3. [biorlab.com](https://biorlab.com) [[biorlab.com](https://biorlab.com)]
- 4. Dihydrochelerythrine | C<sub>21</sub>H<sub>19</sub>NO<sub>4</sub> | CID 485077 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 5. Dihydrochelerythrine - LKT Labs [[lktlabs.com](https://lktlabs.com)]
- 6. Dihydrochelerythrine CAS#: 6880-91-7 [[amp.chemicalbook.com](https://amp.chemicalbook.com)]
- 7. [medchemexpress.com](https://medchemexpress.com) [[medchemexpress.com](https://medchemexpress.com)]
- 8. Chelerythrine and dihydrochelerythrine induce G1 phase arrest and bimodal cell death in human leukemia HL-60 cells - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- To cite this document: BenchChem. [Dihydrochelerythrine Stock Solution in DMSO: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1200217#preparing-dihydrochelerythrine-stock-solution-in-dmsol>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)